

An In-depth Technical Guide to 5-(Carbamoylamino)pentanoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(Carbamoylamino)pentanoic acid

CAS No.: 370585-29-8

Cat. No.: B1267970

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-(Carbamoylamino)pentanoic acid, also known as 5-ureidopentanoic acid, is a derivative of pentanoic acid containing a carbamoylamino (urea) functional group. This guide provides a consolidated overview of its fundamental physicochemical properties. It is important to note that while the core molecular identity is established, publicly available information regarding its synthesis, specific biological activities, and applications in drug development is limited. This document serves to summarize the existing data and identify knowledge gaps for future research.

Molecular Profile and Physicochemical Properties

5-(Carbamoylamino)pentanoic acid is characterized by the following molecular formula and weight:

- Molecular Formula: $C_6H_{12}N_2O_3$ [\[1\]](#)[\[2\]](#)

- Molecular Weight: 160.17 g/mol [1][2]

This compound belongs to the chemical class of ureas.[1] Its structure combines a five-carbon carboxylic acid backbone with a terminal urea group.

Table 1: Physicochemical Properties of **5-(Carbamoylamino)pentanoic acid**

Property	Value	Source
Molecular Formula	C6H12N2O3	PubChem[1], MOLBASE[2]
Molecular Weight	160.17 g/mol	PubChem[1], MOLBASE[2]
IUPAC Name	5-(carbamoylamino)pentanoic acid	PubChem[1]
Synonyms	5-ureidopentanoic acid, delta-Ureidovaleric acid, N-carbamoyl-5-aminopentanoic acid	PubChem[1]
Chemical Class	Ureas	PubChem[1]

Synthesis and Manufacturing

A detailed, peer-reviewed synthesis protocol for **5-(Carbamoylamino)pentanoic acid** is not readily available in the current scientific literature. General synthetic routes for similar N-carbamoyl amino acids may involve the reaction of an amino acid ester with isocyanic acid or its salts, followed by hydrolysis of the ester. However, a specific, validated protocol for this molecule has not been identified.

Biological Activity and Potential Applications

Currently, there is a significant lack of published research on the specific biological activity and potential applications of **5-(Carbamoylamino)pentanoic acid** in drug development. While related compounds, such as other pentanoic acid derivatives and ureas, have a wide range of biological activities, it is not scientifically sound to extrapolate these activities to the topic compound without direct experimental evidence.

Safety and Handling

According to available safety data, **5-(Carbamoylamino)pentanoic acid** is classified with the following hazards:

- Harmful if swallowed[1]
- Causes skin irritation[1]
- Causes serious eye irritation[1]
- May cause respiratory irritation[1]

Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), should be strictly followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Future Research Directions

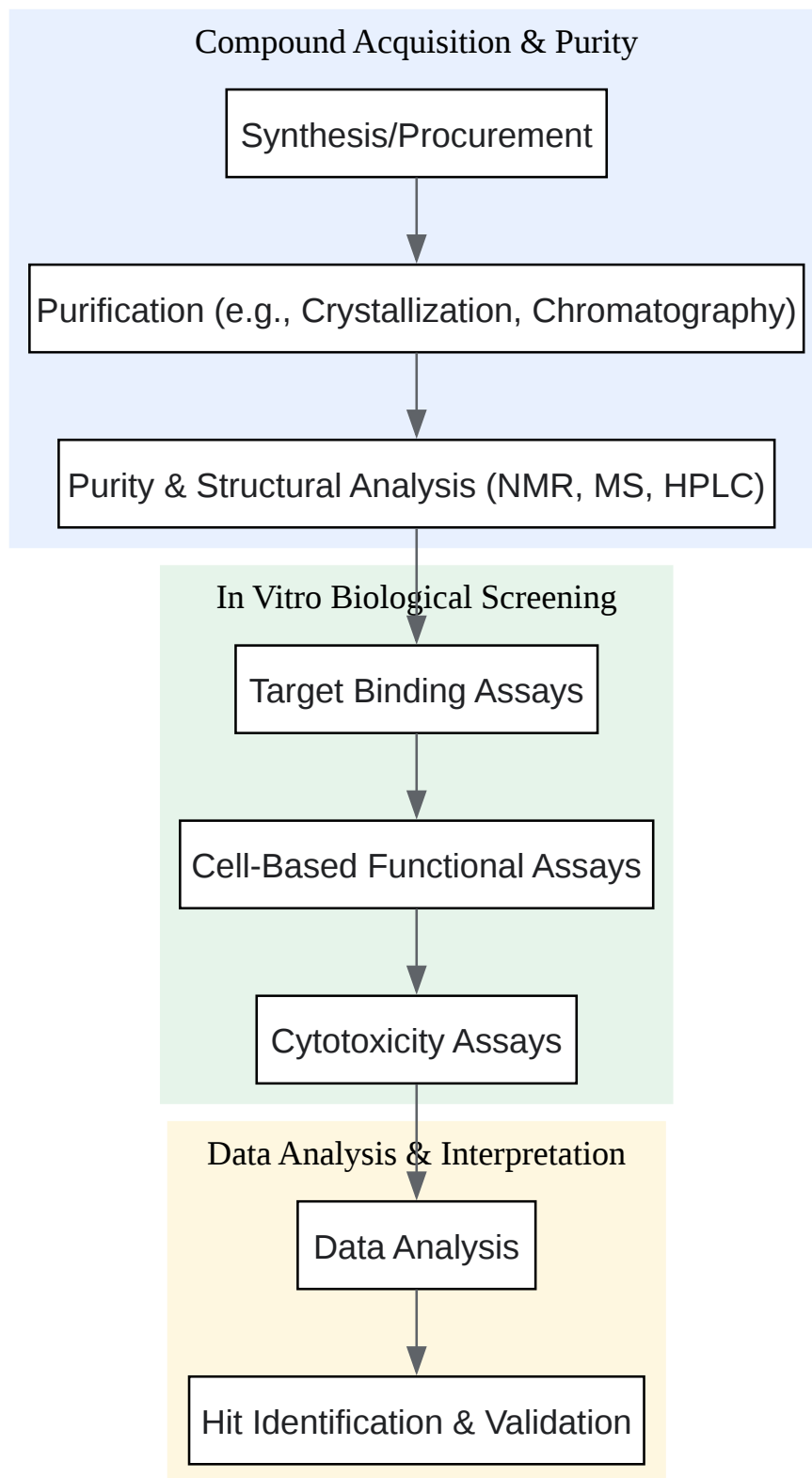
The lack of comprehensive data on **5-(Carbamoylamino)pentanoic acid** presents several opportunities for future research:

- Development and validation of a robust synthetic protocol: A clear and reproducible synthesis method would be the first step to enable further research.
- Screening for biological activity: High-throughput screening assays could be employed to identify potential biological targets and therapeutic areas of interest.
- In vitro and in vivo studies: Should any promising biological activity be identified, further studies would be necessary to elucidate its mechanism of action, efficacy, and safety profile.

Experimental Workflow: A General Framework for Characterization

Given the absence of specific experimental protocols for this compound, a generalized workflow for the initial characterization of a novel compound is presented below. This serves as

a conceptual framework rather than a validated protocol for **5-(Carbamoylamino)pentanoic acid**.



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Caption: A generalized workflow for the initial characterization of a novel chemical entity.

References

- PubChem. **5-(carbamoylamino)pentanoic acid**. National Center for Biotechnology Information. [\[Link\]](#)
- MOLBASE. **5-(carbamoylamino)pentanoic acid**. [\[Link\]](#)

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Sources

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